

Clovanediol Diacetate: A Technical Guide to Its Natural Source and Putative Discovery

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Compound of Interest

Compound Name: *Clovanediol diacetate*

Cat. No.: *B1630791*

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Abstract

Clovanediol diacetate is a sesquiterpenoid natural product that has been identified from the plant *Psidium guajava*, commonly known as guava. Sesquiterpenoids are a class of C₁₅ terpenoids known for their diverse chemical structures and significant biological activities. This technical guide provides a comprehensive overview of **clovanediol diacetate**, focusing on its discovery, natural source, and the general experimental protocols relevant to its isolation and characterization. Due to the absence of a readily accessible primary research article detailing the initial discovery, this guide presents a putative discovery and isolation workflow based on established phytochemical methodologies for sesquiterpenoids from *Psidium guajava*.

Introduction

Psidium guajava L., a member of the Myrtaceae family, is a plant widely distributed in tropical and subtropical regions.^[1] Traditionally, its leaves have been used in folk medicine to treat a variety of ailments, which has prompted extensive phytochemical investigations. These studies have revealed a rich chemical profile, including a significant number of flavonoids, tannins, and terpenoids, particularly sesquiterpenoids.^[1] **Clovanediol diacetate**, a sesquiterpenoid with the molecular formula C₁₉H₃₀O₄, has been reported as a constituent of *Psidium guajava*.^[2] This guide aims to consolidate the available information on **clovanediol diacetate** and provide a technical framework for its study.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **clovanediol diacetate** is presented in Table 1. This data is essential for its identification and characterization in a laboratory setting.

Property	Value	Reference
Chemical Name	Clovanediol diacetate	[2]
CAS Number	2649-68-5	[2]
Molecular Formula	C ₁₉ H ₃₀ O ₄	[2]
Molecular Weight	322.44 g/mol	
Class	Sesquiterpenoid	[2]
Natural Source	Psidium guajava	

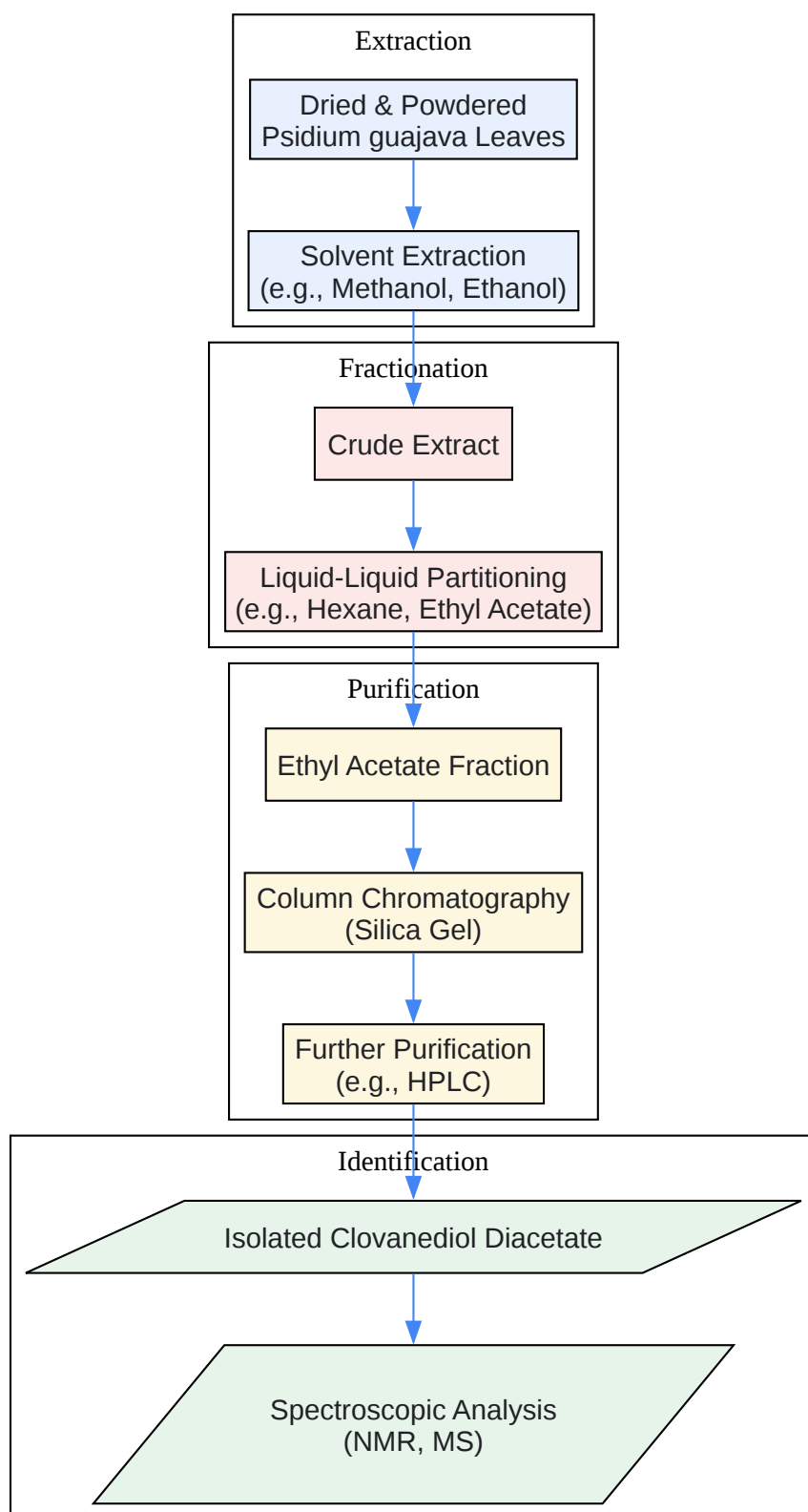
Table 1: Chemical and Physical Properties of **Clovanediol Diacetate**

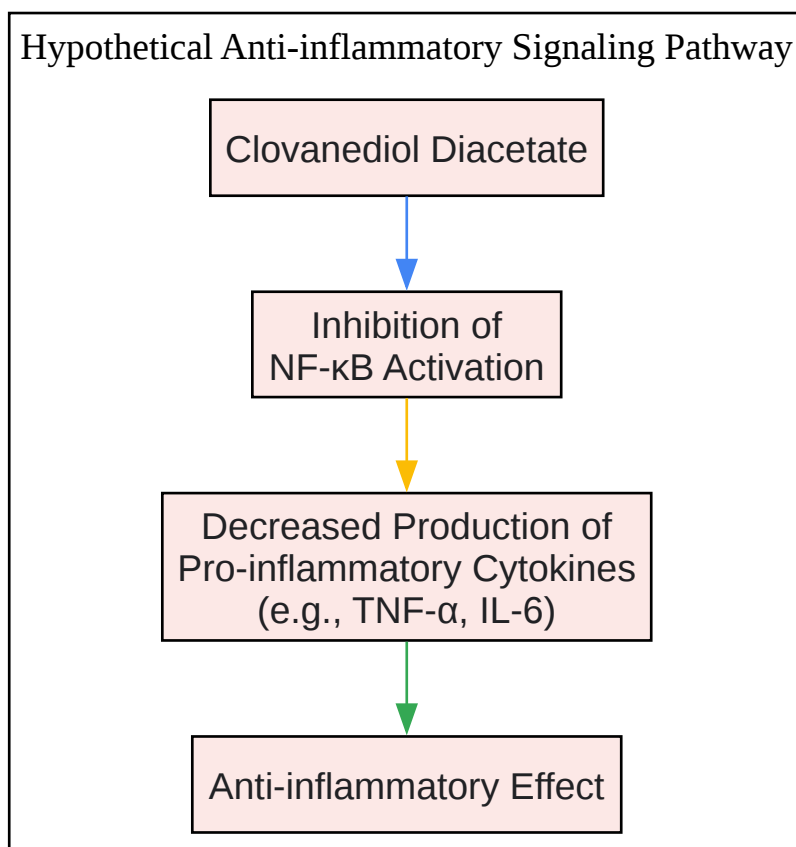
Natural Source Identification

The primary natural source identified for **clovanediol diacetate** is the plant *Psidium guajava* L. (guava). Various parts of the guava plant are known to produce a diverse array of secondary metabolites. The leaves, in particular, are a well-documented source of sesquiterpenoids.[1] The specific variety of *P. guajava*, geographical location, and harvesting time can influence the qualitative and quantitative composition of its phytochemicals.

Putative Discovery and Isolation Workflow

While the original publication detailing the discovery of **clovanediol diacetate** is not readily available in the searched scientific literature, a general workflow for the isolation of sesquiterpenoids from *Psidium guajava* leaves can be described. This process typically involves extraction, fractionation, and chromatographic purification.





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References

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